

storage and handling recommendations for 3,5-diiodopyridine

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Compound of Interest

Compound Name: 3,5-Diiodopyridine

Cat. No.: B1353092

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Technical Support Center: 3,5-Diiodopyridine

This technical support center provides essential information for the safe storage and handling of **3,5-diiodopyridine**. The following frequently asked questions (FAQs) and troubleshooting guide address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

What are the recommended storage conditions for **3,5-diiodopyridine**?

For optimal stability, it is recommended to store **3,5-diiodopyridine** at 2-8°C in a tightly sealed container in a dry, well-ventilated area.^[1] Some suppliers of similar halogenated pyridines suggest storage at room temperature, so it is always best to consult the product-specific information provided by the supplier.^[2]

What personal protective equipment (PPE) should be worn when handling **3,5-diiodopyridine**?

When handling **3,5-diiodopyridine**, it is crucial to use appropriate personal protective equipment to prevent exposure. This includes:

- **Eye/Face Protection:** Safety glasses with side-shields or chemical safety goggles. A face shield may also be appropriate.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves.

- Respiratory Protection: An N95 dust mask or a NIOSH/MSHA-approved respirator should be used, especially if there is a risk of dust generation or if working in an area with inadequate ventilation.[3]
- Body Protection: A laboratory coat or other suitable protective clothing to prevent skin contact.[3]

What are the known incompatibilities of **3,5-diiodopyridine**?

While specific data for **3,5-diiodopyridine** is limited, based on information for similar compounds like 3,5-dibromopyridine, it should be kept away from:

- Strong oxidizing agents
- Strong acids (especially nitric acid)
- Strong bases
- Alkali metals
- Moisture[4][5]

What is the solubility of **3,5-diiodopyridine**?

Detailed quantitative solubility data for **3,5-diiodopyridine** in various organic solvents is not readily available. However, related compounds such as 3,5-dibromopyridine are soluble in chloroform and methanol, and insoluble in water.[5] It is recommended to perform solubility tests in your specific solvent system to determine the precise solubility for your application.

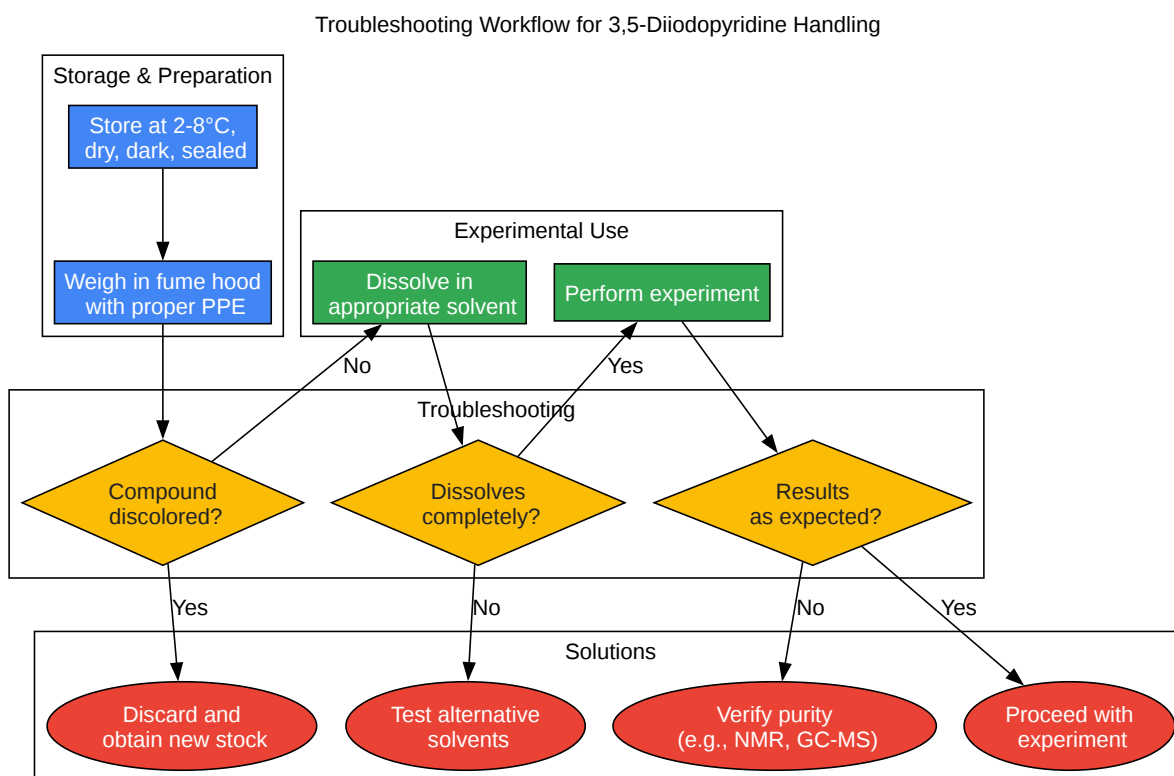
Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Compound has discolored or degraded.	Improper storage conditions (e.g., exposure to light, air, or moisture).	Ensure the compound is stored in a tightly sealed container, protected from light, and in a dry environment at the recommended temperature (2-8°C).
Inconsistent experimental results.	Potential contamination or degradation of the starting material.	Verify the purity of the 3,5-diiodopyridine using an appropriate analytical method (e.g., NMR, GC-MS). Ensure proper handling procedures are followed to prevent contamination.
Difficulty dissolving the compound.	Use of an inappropriate solvent.	Test the solubility of 3,5-diiodopyridine in a small scale with various common organic solvents to find a suitable one for your reaction or analysis. Based on similar compounds, chloroform and methanol may be good starting points. [5]

Quantitative Data Summary

Parameter	Value	Compound	Source
Storage Temperature	2-8°C	3,5-Diiodopyridine	[1]
Storage Temperature	Room Temperature	3,5-Dibromopyridine N-Oxide	[2]
Melting Point	110-115 °C	3,5-Dibromopyridine	[6]
Melting Point	187-191 °C	3,5-Dichloro-4-iodopyridine	[7]

Experimental Workflow and Troubleshooting



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